Comparative Analysis of D-4-Chlorophenylglycine Containing Peptides in Cross-Reactivity Studies

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Compound of Interest

Compound Name:	*D-4-Chlorophenylglycine HCl*
CAS No.:	*108392-76-3*
Cat. No.:	*B035021*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the cross-reactivity profiles of synthetic peptides incorporating D-4-Chlorophenylglycine, supported by experimental data and detailed protocols.

The incorporation of unnatural amino acids into peptide structures is a key strategy in modern drug discovery, often yielding compounds with enhanced potency, stability, and receptor selectivity. Among these, D-4-Chlorophenylglycine (D-4-Cpg) is a notable substitution, recognized for its ability to influence the pharmacological profile of bioactive peptides. This guide provides a comparative analysis of the cross-reactivity of D-4-Cpg containing peptides, with a focus on their interactions with various G-protein coupled receptors (GPCRs). The data presented herein is crucial for understanding the selectivity of these modified peptides and for guiding the development of next-generation therapeutics with improved target specificity.

Quantitative Cross-Reactivity Data

The following tables summarize the binding affinities of various peptides containing D-4-Chlorophenylglycine and related analogs for a panel of receptors. The data, presented as

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inhibition constants (Ki) or half-maximal inhibitory concentrations (IC50), are derived from competitive binding assays.

Peptide/Analog	Receptor	Binding Affinity (Ki/IC50, nM)	Reference
Cyclodal (c[-d-Arg-Phe-Lys-Dmt-])	μ-Opioid Receptor (MOR)	<1 nM (Antagonist)	[1]
	δ-Opioid Receptor (DOR)	-	[1]
	κ-Opioid Receptor (KOR)	-	[1]
[Dmt^{1}]DALDA (H-Dmt-d-Arg-Phe-Lys-NH_2)	μ-Opioid Receptor (MOR)	Sub-nanomolar (Agonist)	[1]
EM Analog 5 (Dmt-c[Cys-Trp-p-Cl-Phe-Cys]-Gly-(D-Arg)$_2$)	μ-Opioid Receptor (MOR)	Data not specified	[2]
α-MSH Analog (Ac-SYSNleEH(D-Phe)RWGKPV-NH_2)	Melanocortin 1 Receptor (MC1R)	Sub-nanomolar	[3]
MS05	Melanocortin 1 Receptor (MC1R)	Sub-nanomolar	[4]
	Melanocortin 3 Receptor (MC3R)	Micromolar	[4]
	Melanocortin 4 Receptor (MC4R)	No significant binding	[4]
	Melanocortin 5 Receptor (MC5R)	No significant binding	[4]
MS09	Melanocortin 1 Receptor (MC1R)	Sub-nanomolar	[4]

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Note: Dmt represents 2',6'-dimethyltyrosine, which shares structural similarities with D-4-Chlorophenylglycine in being a non-natural aromatic amino acid. While direct data for D-4-Cpg was limited in the available literature, the data for Dmt-containing peptides provides a valuable surrogate for understanding the impact of such modifications. The inclusion of a para-chloro-phenylalanine in EM Analog 5 also provides relevant insight.

Experimental Protocols

A fundamental technique for assessing peptide cross-reactivity is the competitive binding assay. This method determines the affinity of a test compound (e.g., a D-4-Cpg containing peptide) for a receptor by measuring its ability to displace a known radiolabeled or fluorescently labeled ligand.

General Protocol for Competitive Radioligand Binding Assay

Objective: To determine the binding affinity (Ki) of a test peptide for a specific receptor.

Materials:

- Cell membranes expressing the receptor of interest.
- Radiolabeled ligand specific for the receptor.
- Unlabeled test peptide (e.g., containing D-4-Chlorophenylglycine).
- Assay buffer (e.g., Tris-HCl with appropriate additives).
- Scintillation vials and scintillation cocktail.
- Liquid scintillation counter.
- 96-well filter plates.

Procedure:

- Preparation of Reagents: Prepare serial dilutions of the unlabeled test peptide in assay buffer.

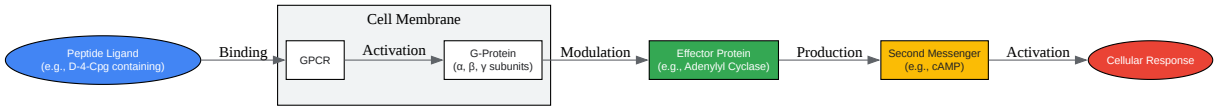
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- Assay Setup: In a 96-well plate, add a fixed concentration of the radiolabeled ligand, the cell membranes, and varying concentrations of the unlabeled test peptide.
- Incubation: Incubate the plate at a specific temperature (e.g., room temperature or 37°C) for a predetermined time to allow the binding to reach equilibrium.
- Separation of Bound and Free Ligand: Rapidly filter the contents of each well through the filter plate to separate the membrane-bound radioligand from the unbound radioligand.
- Washing: Wash the filters with ice-cold assay buffer to remove any non-specifically bound radioligand.
- Quantification: Place the filters in scintillation vials with scintillation cocktail and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Plot the percentage of specific binding of the radioligand as a function of the log concentration of the test peptide. The IC50 value (the concentration of test peptide that inhibits 50% of the specific binding of the radioligand) is determined by non-linear regression analysis. The Ki value can then be calculated using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radiolabeled ligand and Kd is its dissociation constant.

Signaling Pathways and Experimental Workflows

The interaction of a peptide with its receptor initiates a cascade of intracellular events known as a signaling pathway. Understanding these pathways is crucial for characterizing the functional consequences of peptide binding.

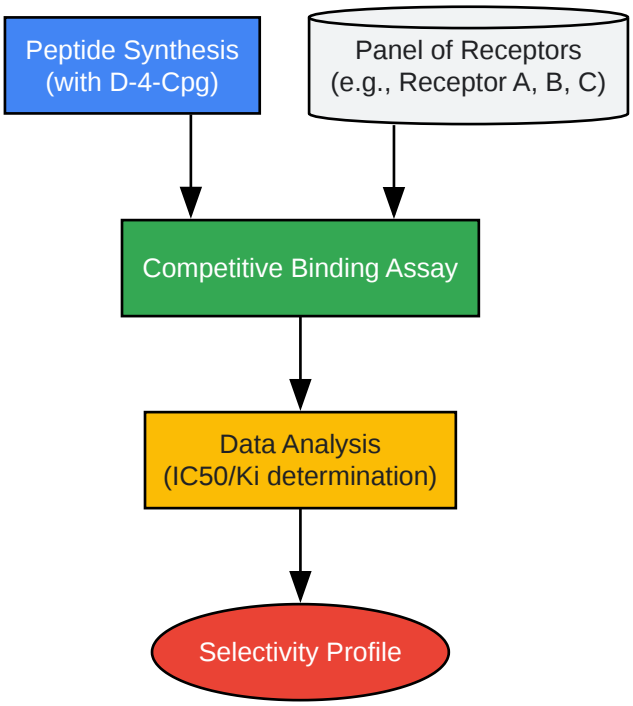
GPCR Signaling Pathway



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Caption: Generalized G-Protein Coupled Receptor (GPCR) signaling pathway.

Experimental Workflow for Cross-Reactivity Screening



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Caption: Workflow for determining the cross-reactivity profile of a synthetic peptide.

In conclusion, the strategic incorporation of D-4-Chlorophenylglycine and similar unnatural amino acids into peptide scaffolds can significantly modulate their receptor binding profiles. The data and protocols presented in this guide offer a framework for the systematic evaluation of the cross-reactivity of such modified peptides, a critical step in the development of selective and effective therapeutic agents. Further research focusing on peptides containing D-4-Chlorophenylglycine is warranted to expand our understanding of their structure-activity relationships and to fully exploit their therapeutic potential.

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